Application Notes & Protocols: A Guide to the Development of Novel CRBN-Recruiting PROTACs

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Compound of Interest

Compound Name:	*3-Aminopiperidine-2,6-dione hydrochloride*
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Prepared by: Gemini, Senior Application Scientist

Introduction: The Dawn of Targeted Protein Degradation with CRBN-Recruiting PROTACs

The landscape of modern therapeutics is undergoing a paradigm shift, moving beyond simple inhibition to actively commanding cellular machinery for disease intervention. At the forefront of this revolution are Proteolysis-Targeting Chimeras (PROTACs), a class of heterobifunctional molecules designed to eliminate specific proteins of interest (POIs) from the cell.[1] Unlike traditional inhibitors that require sustained occupancy of a protein's active site, PROTACs act catalytically, hijacking the cell's own ubiquitin-proteasome system (UPS) to tag target proteins for destruction.[2][3] This offers the potential to target proteins previously considered "undruggable" and overcome resistance mechanisms associated with conventional inhibitors.[2]

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A PROTAC molecule consists of three key components: a ligand that binds the POI, a ligand that recruits an E3 ubiquitin ligase, and a chemical linker that connects the two.[4] The simultaneous binding of the PROTAC to both the POI and the E3 ligase induces the formation of a productive ternary complex (POI-PROTAC-E3 ligase).[5] This proximity enables the E3 ligase to transfer ubiquitin to the POI, marking it for degradation by the 26S proteasome.

Among the ~600 E3 ligases in the human proteome, Cereblon (CRBN) has emerged as one of the most widely and successfully utilized for PROTAC development.[3][6] CRBN functions as the substrate receptor for the Cullin 4-RING E3 ligase (CRL4^CRBN^) complex.[7][8] The discovery that immunomodulatory imide drugs (IMiDs) like thalidomide and its analogs bind directly to CRBN opened the door to its exploitation in targeted protein degradation.[7][9][10] PROTACs built with CRBN ligands benefit from their favorable physicochemical properties, such as smaller size and better drug-like characteristics compared to ligands for other E3 ligases like VHL.[4][9][11]

This guide provides a comprehensive overview of the principles and methodologies for designing, synthesizing, and evaluating novel CRBN-recruiting PROTACs. We will delve into the critical aspects of ligand selection, linker optimization, and the analytical techniques required to validate the formation of the ternary complex and subsequent cellular degradation, providing researchers with the foundational knowledge and practical protocols to accelerate their drug discovery efforts.

Section 1: The Architectural Blueprint of a CRBN-Recruiting PROTAC

The efficacy of a CRBN-recruiting PROTAC is not merely the sum of its parts but a result of the synergistic interplay between its three architectural components. A thoughtful design of each element is paramount to achieving potent and selective protein degradation.

The CRBN Ligand: An Anchor to the Degradation Machinery

The choice of the CRBN-recruiting ligand is a critical first step. The most established ligands are derived from the IMiD class of molecules.[9][11]

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- Thalidomide, Lenalidomide, and Pomalidomide: These are the foundational scaffolds for CRBN-based PROTACs.[10] They bind to a hydrophobic pocket in CRBN, and upon doing so, can modulate the substrate specificity of the CRL4^CRBN^ complex.[4][7] This inherent "molecular glue" activity means that even the CRBN ligand alone can induce the degradation of certain native substrates (neosubstrates) like IKZF1 and GSPT1, which can be a source of off-target effects.[4]

- Novel CRBN Ligands: To overcome the limitations of IMiDs, such as potential off-target effects and chemical instability, research has focused on developing new CRBN binders.[12] Phenyl dihydrouracil derivatives, for example, have emerged as a promising alternative that lacks the chiral center and associated racemization issues of thalidomide-based ligands.[9] Other strategies involve modifying the IMiD scaffold, such as adding a methoxy group, to block the recruitment of neosubstrates without compromising CRBN binding.[4]

CRBN Ligand Type	Key Characteristics	Common Scaffolds	Considerations
Immunomodulatory (IMiDs)	Well-established, potent CRBN binders.	Thalidomide, Lenalidomide, Pomalidomide	Potential for off-target neosubstrate degradation; chiral center can lead to racemization.[4][9]
Novel Non-IMiD Ligands	Designed to improve properties like selectivity and stability.	Phenyl Dihydrouracil Derivatives, Benzamides	May require more extensive validation; can offer improved selectivity profiles.[9][12]

The POI Ligand: The Targeting Warhead

The POI ligand provides the specificity for the PROTAC. Any molecule with a sufficient binding affinity for the target protein can potentially be used as a warhead. This is a key advantage of the PROTAC technology; it is not restricted to potent enzyme inhibitors. Even ligands that bind to allosteric sites or have only moderate affinity can be successfully converted into potent degraders.[1] The primary consideration is selecting a ligand with a known or predictable exit vector—a position on the molecule where the linker can be attached without disrupting binding to the POI.

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The Linker: The Critical Bridge

The linker is arguably the most critical and least predictable component of PROTAC design. It is not merely a passive spacer but plays an active role in dictating the PROTAC's efficacy. The linker's length, composition, and attachment points influence:

- Ternary Complex Formation and Stability: The linker must be of optimal length and flexibility to allow the POI and CRBN to come together in a productive orientation for ubiquitination. An unfavorable linker can create steric clashes or an unstable ternary complex, leading to poor degradation.[1][13]

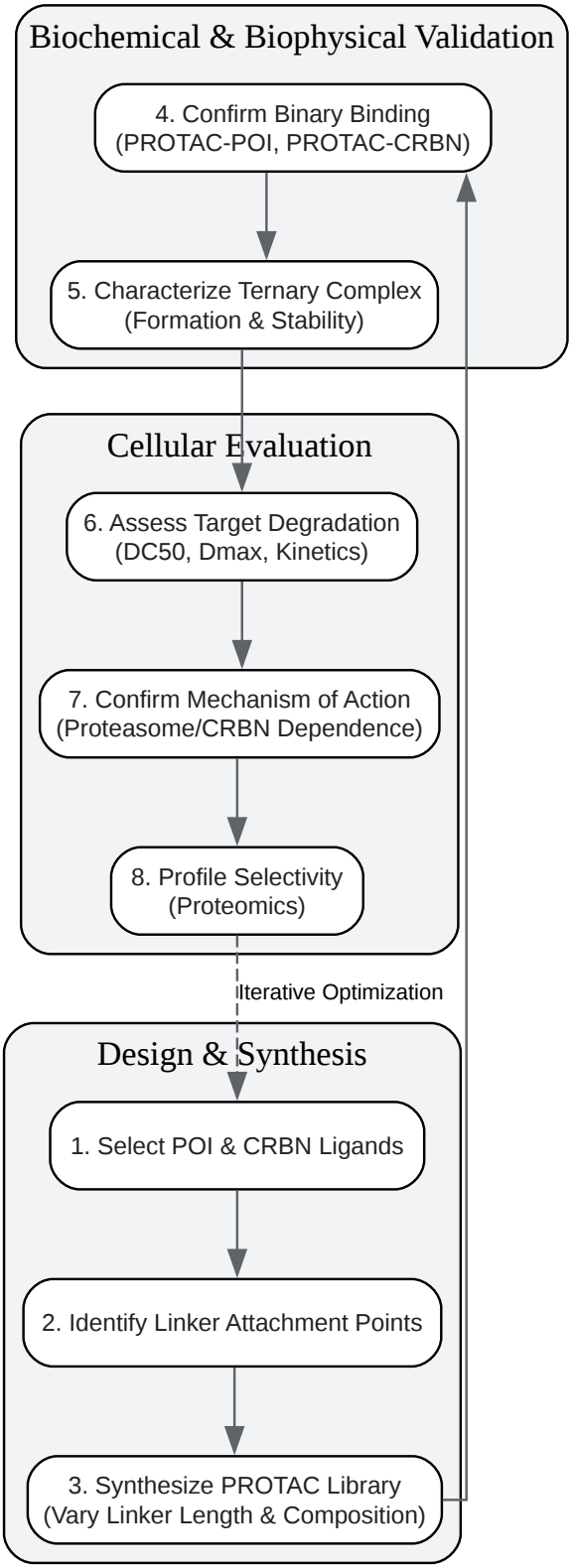
- Physicochemical Properties: PROTACs are often large molecules that violate traditional "rule-of-five" guidelines for drug-likeness. The linker composition (e.g., using PEG chains or aliphatic carbons) significantly impacts solubility, cell permeability, and metabolic stability.[14]

Due to the empirical nature of linker optimization, a systematic approach involving the synthesis of a library of PROTACs with varying linker lengths and compositions is standard practice.[1]

Section 2: The PROTAC Development Workflow: From Concept to Cellular Activity

The development of a novel CRBN-recruiting PROTAC is an iterative process of design, synthesis, and evaluation. A well-structured workflow ensures that each stage informs the next, leading to the efficient identification of potent and selective degraders.

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Fig 1. Iterative workflow for CRBN-PROTAC development.

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Protocol 2.1: Convergent Synthesis of a PROTAC Molecule

A convergent, modular synthetic approach is typically employed for PROTAC synthesis. This involves preparing the POI ligand and the CRBN ligand with appropriate linker attachment handles separately, followed by a final coupling step.[15]

Objective: To synthesize a PROTAC molecule by coupling a CRBN ligand-linker intermediate with a POI ligand.

Materials:

- CRBN ligand with an amine- or alkyne-terminated linker (e.g., Pomalidomide-linker-NH2).
- POI ligand with a carboxylic acid or azide handle.
- Coupling reagents (e.g., HATU, HOBt) or Click chemistry reagents (e.g., Copper(II) sulfate, sodium ascorbate).
- Anhydrous solvents (e.g., DMF, DMSO).
- Purification system (e.g., HPLC).
- Analytical instruments (e.g., LC-MS, NMR).

Procedure (Amide Coupling Example):

- Dissolve the POI ligand (1.0 eq) in anhydrous DMF.
- Add coupling reagents HATU (1.2 eq) and a base such as DIPEA (2.0 eq). Stir at room temperature for 15 minutes to activate the carboxylic acid.
- Add the CRBN ligand-linker-amine intermediate (1.1 eq) to the reaction mixture.
- Allow the reaction to proceed at room temperature for 4-12 hours, monitoring progress by LC-MS.

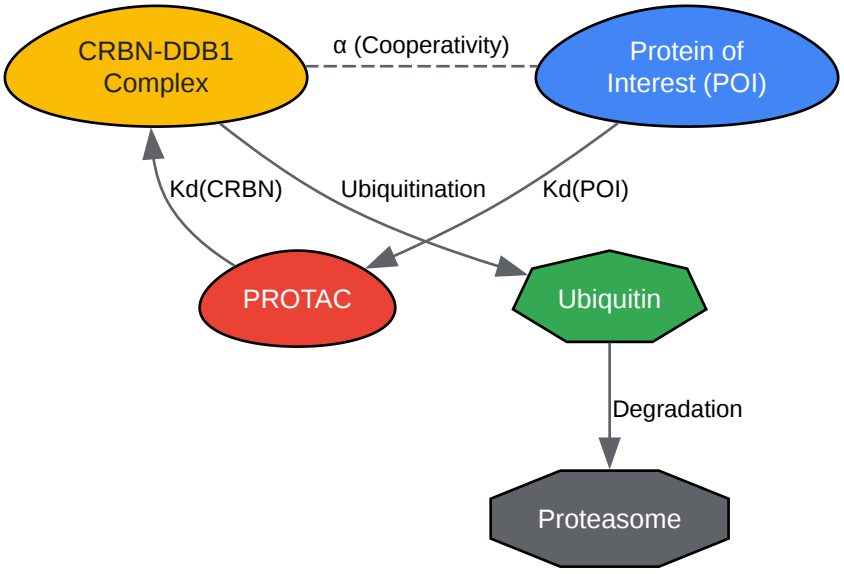
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- Upon completion, quench the reaction with water and extract the product with an appropriate organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product using reverse-phase HPLC.
- Confirm the identity and purity of the final PROTAC molecule by LC-MS and NMR spectroscopy.[15]

Expert Insight: The choice of linker chemistry is crucial. While amide bonds are common, they can sometimes negatively impact permeability.[14] Alternative chemistries like click reactions (CuAAC) or ether linkages should be considered as part of the library synthesis to explore a wider chemical space.

Section 3: Biophysical and Biochemical Characterization

Before moving into cellular assays, it is essential to confirm that the synthesized PROTAC can engage its intended targets and, most importantly, form a stable ternary complex. The stability of this trimolecular assembly is often more predictive of degradation efficacy than the binary binding affinities of the individual ligands.[14][16]



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Fig 2. The PROTAC mechanism of action.

Protocol 3.1: Isothermal Titration Calorimetry (ITC) for Ternary Complex Analysis

ITC is the gold standard for characterizing binding thermodynamics.[16] It directly measures the heat released or absorbed during a binding event, allowing for the determination of binding affinity (Kd), stoichiometry (n), enthalpy (ΔH), and entropy (ΔS).[17][18]

Objective: To measure the binding affinity and thermodynamics of the PROTAC to CRBN in the presence and absence of the POI, thereby determining cooperativity.

Materials:

- Isothermal Titration Calorimeter (e.g., MicroCal ITC200).
- Purified recombinant POI protein.
- Purified recombinant CRBN/DDB1 complex.
- Synthesized PROTAC.
- ITC Buffer (e.g., 50 mM HEPES pH 7.4, 150 mM NaCl, 0.5 mM TCEP), degassed.

Procedure:

- Binary Titration (PROTAC into CRBN):
  - Prepare solutions: Load the ITC syringe with ~400 µM PROTAC. Fill the sample cell with ~20 µM CRBN/DDB1 complex. Use buffer for all dilutions.
  - Set experimental parameters: 25°C, 19 injections of 2 µL each, 150-second spacing, 750 rpm stirring speed.
  - Perform the titration and analyze the data to determine Kd(CRBN).
- Ternary Titration (PROTAC into CRBN + POI):

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- Prepare solutions: Load the ITC syringe with ~400 µM PROTAC. Fill the sample cell with ~20 µM CRBN/DDB1 complex and a saturating concentration (e.g., 5-10x Kd(POI)) of the POI.
- Perform the titration using the same parameters as the binary experiment.

- Data Analysis:
  - Integrate the heat peaks for each injection and fit the data to a suitable binding model (e.g., one-site binding) to obtain Kd, ΔH, and n.[19]
  - Calculate the cooperativity factor (α) using the formula: α = Kd(binary) / Kd(ternary).
    - An α > 1 indicates positive cooperativity (the presence of the POI enhances PROTAC binding to CRBN).
    - An α < 1 indicates negative cooperativity.
    - An α ≈ 1 indicates no cooperativity.

Expert Insight: Positive cooperativity is a highly desirable feature in a PROTAC, as it signifies the formation of a stable ternary complex driven by favorable protein-protein interactions.[20] ITC provides the most complete thermodynamic picture of this interaction.[16][21]

Protocol 3.2: Fluorescence Polarization (FP) for High-Throughput Binding Analysis

FP is a solution-based technique that measures changes in the rotational speed of a fluorescently labeled molecule upon binding to a larger partner.[16][22] It is well-suited for higher-throughput screening of PROTAC libraries to rank-order compounds based on binding.[23][24]

Objective: To determine the binding affinity of a PROTAC for its target protein using a competition assay format.

Materials:

- Fluorescently labeled tracer (a known binder for the POI).

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- Purified recombinant POI protein.
- Synthesized PROTAC library.
- Microplate reader with FP capabilities.
- Assay buffer (e.g., PBS with 0.01% Tween-20).
- Black, low-volume 384-well plates.

Procedure:

- Determine the optimal concentration of POI protein and fluorescent tracer by performing a saturation binding experiment. Aim for a concentration of POI that gives a good assay window (e.g., 100-150 mP shift) and is at or below the Kd of the tracer.
- Prepare a serial dilution of the PROTAC compounds in assay buffer.
- In a 384-well plate, add the POI protein and fluorescent tracer at their pre-determined optimal concentrations to all wells.
- Add the serially diluted PROTAC compounds to the wells. Include controls for no inhibitor (high polarization) and no protein (low polarization).
- Incubate the plate at room temperature for 30-60 minutes, protected from light.
- Read the fluorescence polarization on a suitable plate reader.[25]
- Plot the mP values against the logarithm of the PROTAC concentration and fit the data to a four-parameter logistic equation to determine the IC50 value. The IC50 can be converted to a Ki value using the Cheng-Prusoff equation.

Expert Insight: While ITC provides detailed thermodynamic data, FP is more amenable to screening a library of PROTACs to quickly identify promising candidates for further characterization.[16] The same principle can be applied to characterize ternary complex formation by pre-incubating the PROTAC with one protein partner before titrating in the second. [16]

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Technique	Principle	Key Outputs	Throughput	Pros	Cons
ITC	Measures heat change upon binding	Kd, ΔH, ΔS, Stoichiometry (n)	Low	Gold standard, label-free, full thermodynamic profile.[16][17]	High protein consumption, low throughput.[16]
FP/FRET	Measures change in light polarization or energy transfer	IC50 / Kd	High	Low sample consumption, high-throughput compatible.[16][23]	Requires fluorescent labels, indirect measurement.
SPR/BLI	Measures change in refractive index at a surface	Kd, kon, koff	Medium	Real-time kinetics, label-free.[16]	Requires protein immobilization, potential for artifacts.

Section 4: Cellular and Functional Evaluation

The ultimate test of a PROTAC is its ability to induce potent, selective, and mechanism-dependent degradation of the target protein within a cellular context.

Protocol 4.1: Western Blotting for Target Degradation Assessment

Western blotting is the most common and straightforward method for directly visualizing and quantifying the loss of a target protein.[15]

Objective: To determine the concentration- and time-dependent degradation of a POI following PROTAC treatment.

Materials:

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- Relevant human cell line (e.g., K562, MOLT-4).[26][27]
- PROTAC compound stock solution in DMSO.
- Cell culture media and reagents.
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors).
- BCA protein assay kit.
- SDS-PAGE gels and electrophoresis equipment.
- Transfer system (wet or semi-dry).
- Primary antibody against the POI.
- Primary antibody against a loading control (e.g., GAPDH, β-actin).
- HRP-conjugated secondary antibodies.
- Chemiluminescent substrate (ECL).
- Imaging system (e.g., ChemiDoc).

Procedure:

- Dose-Response: Seed cells in 6-well plates and allow them to adhere overnight. Treat the cells with a serial dilution of the PROTAC (e.g., 1 nM to 10 µM) for a fixed time (e.g., 18 hours).
- Time-Course: Treat cells with a fixed concentration of the PROTAC (e.g., the approximate DC50 from the dose-response experiment) and harvest cells at various time points (e.g., 0, 2, 4, 8, 16, 24 hours).
- Cell Lysis: After treatment, wash cells with cold PBS and lyse them on ice with lysis buffer.
- Quantification: Determine the total protein concentration of each lysate using a BCA assay.
- Western Blot:

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- Normalize samples to the same total protein concentration (e.g., 20 µg) and run on an SDS-PAGE gel.
- Transfer proteins to a PVDF or nitrocellulose membrane.
- Block the membrane (e.g., with 5% non-fat milk or BSA in TBST) for 1 hour.
- Incubate with the primary antibody for the POI overnight at 4°C.
- Wash and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
- Detect the signal using an ECL substrate and an imager.
- Strip the membrane (if necessary) and re-probe for the loading control.

- Data Analysis: Quantify band intensities using software like ImageJ. Normalize the POI signal to the loading control signal. Plot the normalized intensity against PROTAC concentration or time to determine the DC50 (concentration for 50% degradation) and Dmax (maximum degradation).[28]

Protocol 4.2: HiBiT Assay for High-Throughput Degradation Kinetics

The HiBiT system is a powerful bioluminescence-based method for quantifying protein levels in real-time.[29][30] It involves inserting an 11-amino acid HiBiT tag into the endogenous POI locus using CRISPR/Cas9.[31] This tagged protein produces a luminescent signal when complemented with the LgBiT subunit, providing a highly sensitive and quantitative readout of protein abundance.[32]

Objective: To measure the kinetics of PROTAC-induced protein degradation in live cells.

Materials:

- CRISPR-edited cell line endogenously expressing HiBiT-tagged POI.
- LgBiT protein or expression vector.

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- Nano-Glo® Live Cell Reagent.
- White, opaque 96- or 384-well assay plates.
- Luminometer plate reader.

Procedure:

- Seed the HiBiT-POI cells in a white assay plate.
- Prepare a serial dilution of the PROTAC compound.
- Add the Nano-Glo® Live Cell substrate and the PROTAC dilutions to the cells.
- Immediately place the plate in a luminometer pre-heated to 37°C.
- Measure luminescence kinetically over a period of 24 hours, taking readings every 15-30 minutes.
- Data Analysis: Normalize the luminescence signal to the time-zero reading for each well. Plot the normalized signal over time to visualize degradation kinetics. From this data, key parameters like the degradation rate (kdeg), DC50, and Dmax can be calculated.[32]

Protocol 4.3: Mechanistic Validation (Rescue Experiments)

To confirm that the observed protein loss is due to the intended PROTAC mechanism, "rescue" experiments are essential.[27]

Objective: To demonstrate that POI degradation is dependent on the proteasome and the CRBN E3 ligase.

Procedure:

- Seed cells in 6-well plates.
- Proteasome Inhibition: Pre-treat cells with a proteasome inhibitor (e.g., 10 µM MG132 or 1 µM Carfilzomib) or a neddylation inhibitor (which inactivates Cullin-RING ligases, e.g., 1 µM

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MLN4924) for 1-2 hours.[1][27]

- Add the PROTAC at a concentration known to cause significant degradation (e.g., 5x DC50).
- CRBN Competition: Pre-treat cells with an excess of a free CRBN ligand (e.g., 10 µM Pomalidomide) for 1-2 hours.[27]
- Add the PROTAC.
- Incubate for the standard treatment duration (e.g., 18 hours).
- Harvest lysates and analyze POI levels by Western blot as described in Protocol 4.1.

Expected Outcome: Successful degradation will be blocked or "rescued" in the presence of the inhibitors or the competing CRBN ligand, confirming that the PROTAC acts through the CRL4^CRBN^-proteasome pathway.

Protocol 4.4: Proteomics for Selectivity Profiling

A critical attribute of a good PROTAC is selectivity. Mass spectrometry-based global proteomics is the definitive method to assess what other proteins, besides the intended target, are degraded upon PROTAC treatment.[2][20]

Objective: To identify on-target and off-target effects of a PROTAC across the entire proteome.

Procedure:

- Treat cells with the PROTAC (at a relevant concentration) and a vehicle control (DMSO) for a short duration (e.g., 6-8 hours) to enrich for direct degradation events.[1]
- Harvest cells and prepare lysates.
- Perform protein digestion (e.g., using trypsin) to generate peptides.
- Analyze the peptide mixtures using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

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- Process the raw data using software like MaxQuant or Proteome Discoverer to identify and quantify proteins.
- Perform differential expression analysis to identify proteins whose abundance is significantly decreased in the PROTAC-treated samples compared to the control.
- Data Visualization: A volcano plot is typically used to visualize the results, plotting the log2 fold change in protein abundance against the -log10 p-value. Significantly downregulated proteins will appear in the bottom-left quadrant.[2]

Expert Insight: This unbiased approach is crucial for building a safety profile for a lead PROTAC candidate and can reveal unexpected biology. It helps distinguish between a highly selective degrader and a promiscuous one, guiding further optimization efforts.[33]

Conclusion

The development of novel CRBN-recruiting PROTACs represents a powerful strategy in modern drug discovery, offering a path to target challenging disease-related proteins. Success in this field hinges on a rational, iterative design process coupled with a robust suite of analytical methods. By carefully selecting and optimizing the three core components—the POI ligand, the CRBN ligand, and the linker—and by rigorously validating each candidate through biophysical, biochemical, and cellular assays, researchers can efficiently advance new degraders. The protocols and insights provided in this guide offer a comprehensive framework for navigating the complexities of PROTAC development, from initial design to mechanistic validation, ultimately enabling the creation of potent, selective, and transformative new medicines.

References

- A Gold-PROTAC Degrades the Oncogenic Tyrosine Kinase MERTK: Insights into the Degradome from a Steady-State System.
- Thalidomide Analogs and Other CRBN Ligands in PROTACs. BOC Sciences.
- Assays and technologies for developing proteolysis targeting chimera degraders. PMC.
- Development of FBXO22 Degraders and the Recruitment Ligand 2-Pyridinecarboxyaldehyde (2-PCA). Journal of the American Chemical Society.
- Targeted protein degradation (via PROTACs, molecular glues, etc.)
- PROTAC Design - CRBN Ligand Modific

© 2026 BenchChem. All rights reserved.

- Discovery of CRBN as a target of thalidomide: a breakthrough for progress in the development of protein degraders. Chemical Society Reviews (RSC Publishing). [Link]
- Development of Novel Cereblon-Based E3 Ligase Ligand-Linker Libraries for Targeted Protein Degrad
- Assays and Technologies for Developing Proteolysis Targeting Chimera Degraders. Future Science.
- Targeted Protein Degradation: Design Consider
- Discovery and Characterization of a Novel Cereblon-Recruiting PRC1 Bridged PROTAC Degrader. PMC - PubMed Central.
- Lessons in PROTAC Design from Selective Degradation with a Promiscuous Warhead.
- Developments of CRBN-based PROTACs as potential therapeutic agents. ResearchGate. [Link]
- Protein degraders - from thalidomide to new PROTACs. PubMed. [Link]
- Methods to accelerate PROTAC drug discovery. PMC - NIH. [Link]
- PROTACs: proteolysis-targeting chimeras. BMG Labtech. [Link]
- PROTAC-Induced Proteolytic Targeting. PMC - NIH. [Link]
- E3 Ligase Ligands for PROTACs: How They Were Found and How to Discover New Ones. ACS Publications. [Link]
- PROTACs improve selectivity for targeted proteins. ScienceOpen. [Link]
- A New View of Protein Degradation with HiBiT and Live Cell Imaging. Promega Connections. [Link]
- Leveraging Ligand Affinity and Properties: Discovery of Novel Benzamide-Type Cereblon Binders for the Design of PROTACs. PubMed. [Link]
- E3 Ligase Ligands in Successful PROTACs: An Overview of Syntheses and Linker Attachment Points. Frontiers. [Link]
- The Simple Way to Targeted Protein Degradation Analysis. Bio-Techne. [Link]

© 2026 BenchChem. All rights reserved.

- High-Throughput Cellular Profiling of Targeted Protein Degradation Compounds using HiBiT CRISPR Cell Lines. PubMed. [Link]
- Isothermal Titration Calorimetry in Biocatalysis. Frontiers. [Link]
- Fluorescence Polarization Assay for Small Molecule Screening of FK506 Biosynthesized in 96-Well Microtiter Plates. ACS Publications. [Link]
- Isothermal Titration Calorimetry (ITC). Center for Macromolecular Interactions. [Link]
- Cell-based PROTAC screening for cancer drug discovery. AACR Journals. [Link]
- Examples of proteolysis targeting chimeras characterized by the fluorescence polarization assay. ResearchGate. [Link]
- Isothermal Titration Calorimetry: An Indispensable Tool for Biological Pathway Research and Drug Development. American Laboratory. [Link]
- Fluorescence Polarization Assays. YouTube. [Link]

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Sources

- 1. Targeted Protein Degradation: Design Considerations for PROTAC Development - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
- 3. youtube.com [youtube.com]
- 4. PROTAC Design - CRBN Ligand Modification [bocsci.com]
- 5. E3 Ligase Ligands for PROTACs: How They Were Found and How to Discover New Ones - PMC [pmc.ncbi.nlm.nih.gov]
- 6. asset.library.wisc.edu [asset.library.wisc.edu]

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- 7. Discovery of CRBN as a target of thalidomide: a breakthrough for progress in the development of protein degraders - Chemical Society Reviews (RSC Publishing) DOI:10.1039/D2CS00116K [pubs.rsc.org]
- 8. Frontiers | E3 Ligase Ligands in Successful PROTACs: An Overview of Syntheses and Linker Attachment Points [frontiersin.org]
- 9. Thalidomide Analogs and Other CRBN Ligands in PROTACs [bocsci.com]
- 10. Protein degraders - from thalidomide to new PROTACs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. researchgate.net [researchgate.net]
- 12. Leveraging Ligand Affinity and Properties: Discovery of Novel Benzamide-Type Cereblon Binders for the Design of PROTACs - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. scienceopen.com [scienceopen.com]
- 14. tandfonline.com [tandfonline.com]
- 15. PROTAC-Induced Proteolytic Targeting - PMC [pmc.ncbi.nlm.nih.gov]
- 16. Assays and technologies for developing proteolysis targeting chimera degraders - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Isothermal Titration Calorimetry (ITC) | Center for Macromolecular Interactions [cmi.hms.harvard.edu]
- 18. Isothermal Titration Calorimetry | Biomolecular Interactions Analysis | Malvern Panalytical [malvernpanalytical.com]
- 19. Frontiers | Isothermal Titration Calorimetry in Biocatalysis [frontiersin.org]
- 20. Methods to accelerate PROTAC drug discovery - PMC [pmc.ncbi.nlm.nih.gov]
- 21. americanlaboratory.com [americanlaboratory.com]
- 22. pubs.acs.org [pubs.acs.org]
- 23. bmglabtech.com [bmglabtech.com]
- 24. researchgate.net [researchgate.net]
- 25. m.youtube.com [m.youtube.com]
- 26. pubs.acs.org [pubs.acs.org]
- 27. Discovery and Characterization of a Novel Cereblon-Recruiting PRC1 Bridged PROTAC Degrader - PMC [pmc.ncbi.nlm.nih.gov]
- 28. The Simple Way to Targeted Protein Degradation Analysis | Bio-Techne [bio-techne.com]

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- 29. Target Degradation [promega.com]
- 30. HiBiT Protein Tagging Technology [promega.kr]
- 31. promegaconnections.com [promegaconnections.com]
- 32. High-Throughput Cellular Profiling of Targeted Protein Degradation Compounds using HiBiT CRISPR Cell Lines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 33. Lessons in PROTAC Design from Selective Degradation with a Promiscuous Warhead: Full Paper PDF & Summary | Bohrium [bohrium.com]

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